

Introduction: The Significance of 3-Chloroazepan-2-one in Synthetic Chemistry

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Compound of Interest

Compound Name: 3-Chloroazepan-2-one

CAS No.: 1468-55-9

Cat. No.: B8652770

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3-Chloroazepan-2-one, a halogenated derivative of caprolactam, represents a pivotal scaffold in medicinal chemistry and materials science. Its structure, featuring a seven-membered lactam ring functionalized with a chlorine atom at the alpha position to the carbonyl group, offers a unique combination of reactivity and stereochemistry. The presence of the chloro substituent not only influences the conformational dynamics of the azepane ring but also provides a reactive handle for further synthetic transformations, making it a valuable building block for the synthesis of novel pharmaceutical agents and functional polymers.

The precise elucidation of its molecular structure is paramount to understanding its chemical behavior and ensuring the desired downstream applications. This guide provides a comprehensive overview of the integrated analytical methodologies required for the unambiguous structural characterization of **3-Chloroazepan-2-one**, grounded in the principles of spectroscopic analysis and guided by field-proven insights.

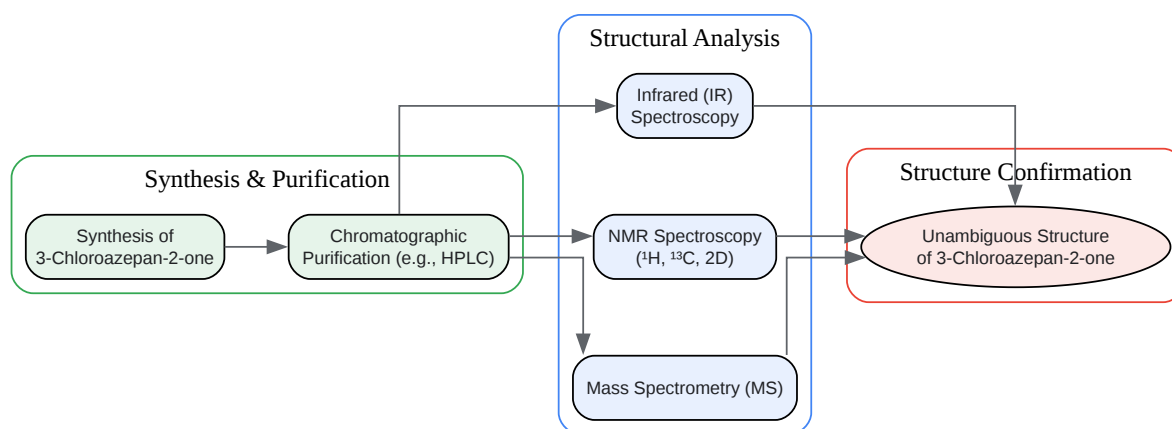
Core Physicochemical Properties of 3-Chloroazepan-2-one

A foundational understanding of the basic physicochemical properties is essential before embarking on a detailed structural analysis.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ ClNO	PubChem
Molecular Weight	147.60 g/mol	PubChem
IUPAC Name	3-chloroazepan-2-one	PubChem
CAS Number	60493-02-9	PubChem

An Integrated Approach to Structure Elucidation

The confirmation of a molecular structure, particularly one with stereochemical and conformational complexities like **3-Chloroazepan-2-one**, necessitates a multi-faceted analytical approach. Relying on a single technique can lead to ambiguous or incomplete conclusions. Therefore, an integrated workflow combining mass spectrometry, nuclear magnetic resonance spectroscopy, and infrared spectroscopy is essential for a self-validating and trustworthy structural assignment.^[1]



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Figure 1: Integrated workflow for the structural elucidation of **3-Chlorazepan-2-one**.

Mass Spectrometry: Unveiling the Molecular Mass and Halogen Presence

Mass spectrometry (MS) serves as the initial and crucial step in structural analysis by providing the molecular weight of the compound and offering insights into its elemental composition through isotopic patterns.^[2]

Causality in Experimental Choice: Electron Ionization (EI) vs. Electrospray Ionization (ESI)

For a relatively small and potentially volatile molecule like **3-Chlorazepan-2-one**, both Electron Ionization (EI) and soft ionization techniques like Electrospray Ionization (ESI) can be employed. EI is advantageous for its ability to induce reproducible fragmentation patterns, which can be valuable for structural confirmation by comparison to spectral libraries. However, ESI is often preferred for its ability to generate a prominent protonated molecule, $[M+H]^+$, which simplifies the determination of the molecular weight.

The Chlorine Isotope Pattern: A Definitive Marker

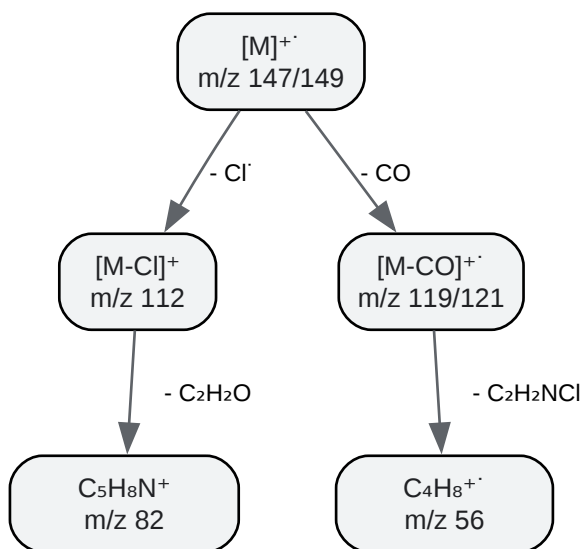
A key diagnostic feature in the mass spectrum of **3-Chlorazepan-2-one** is the presence of a characteristic isotopic pattern for chlorine. Naturally occurring chlorine consists of two stable isotopes: ^{35}Cl (75.77% abundance) and ^{37}Cl (24.23% abundance). This results in two molecular ion peaks separated by 2 m/z units, with a relative intensity ratio of approximately 3:1.^[3]

Expected High-Resolution Mass Spectrometry (HRMS) Data

Ion	Calculated m/z
$[\text{C}_6\text{H}_{10}^{35}\text{ClNO} + \text{H}]^+$	148.0524
$[\text{C}_6\text{H}_{10}^{37}\text{ClNO} + \text{H}]^+$	150.0495

Fragmentation Pathway Analysis

The fragmentation pattern provides a roadmap of the molecule's structure. A plausible fragmentation pathway for **3-Chloroazepan-2-one** is initiated by the loss of the chlorine atom or cleavage of the lactam ring.



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Sources

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